

Measuring α -Solanine Induced Apoptosis via Flow Cytometry: Application Notes and Protocols

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Compound of Interest

Compound Name: *alpha-Solanine*

Cat. No.: B192411

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Introduction

α -Solanine, a glycoalkaloid found in plants of the Solanaceae family, such as potatoes and tomatoes, has garnered significant interest in oncological research for its pro-apoptotic properties in various cancer cell lines.^{[1][2]} Apoptosis, or programmed cell death, is a critical process for tissue homeostasis, and its dysregulation is a hallmark of cancer.^[3] α -Solanine has been shown to induce apoptosis through multiple cellular and molecular mechanisms, including the disruption of mitochondrial membrane potential, modulation of apoptosis-related proteins, and activation of caspases.^{[1][4][5]}

Flow cytometry is a powerful and versatile technique for the rapid, quantitative analysis of apoptosis at the single-cell level. This application note provides detailed protocols for measuring α -solanine-induced apoptosis using flow cytometry, with a focus on Annexin V and propidium iodide (PI) staining, as well as assays to assess mitochondrial membrane potential and caspase activity.

Data Presentation

The following tables summarize the cytotoxic and pro-apoptotic effects of α -solanine on various cancer cell lines as determined by quantitative assays.

Table 1: IC50 Values of α -Solanine in Various Cancer Cell Lines

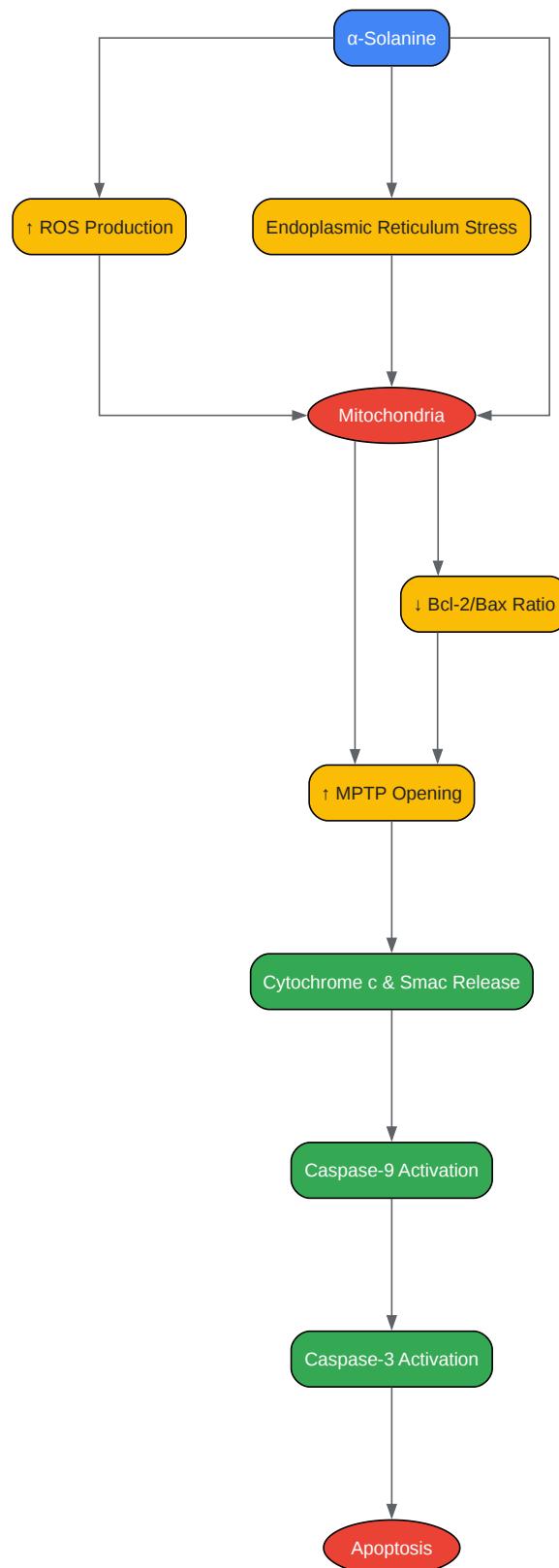
Cell Line	Cancer Type	Incubation Time (h)	IC50 (μ M)
RL95-2	Endometrial Cancer	Not Specified	26.27[6]
KB-ChR-8-5	Oral Cancer	24	30[4]
A549	Non-Small Cell Lung Cancer	48	\sim 10[1]
H1299	Non-Small Cell Lung Cancer	48	\sim 15[1]
HepG2	Liver Cancer	Not Specified	Peak apoptosis at 32.2%[2]

Table 2: α -Solanine-Induced Apoptosis Measured by Annexin V/PI Flow Cytometry

Cell Line	α -Solanine Concentration (μ M)	Incubation Time (h)	Apoptotic Cells (%)
HTR-8/SVneo	20	18	11.5[7]
HTR-8/SVneo	30	18	38.3[7]
JEG-3	30	24	2.8-fold increase vs. control[8]
RKO	19	Not Specified	9.81[9]
RKO	22	Not Specified	17.43[9]
RKO	25	Not Specified	24.17[9]

Signaling Pathways and Experimental Workflow

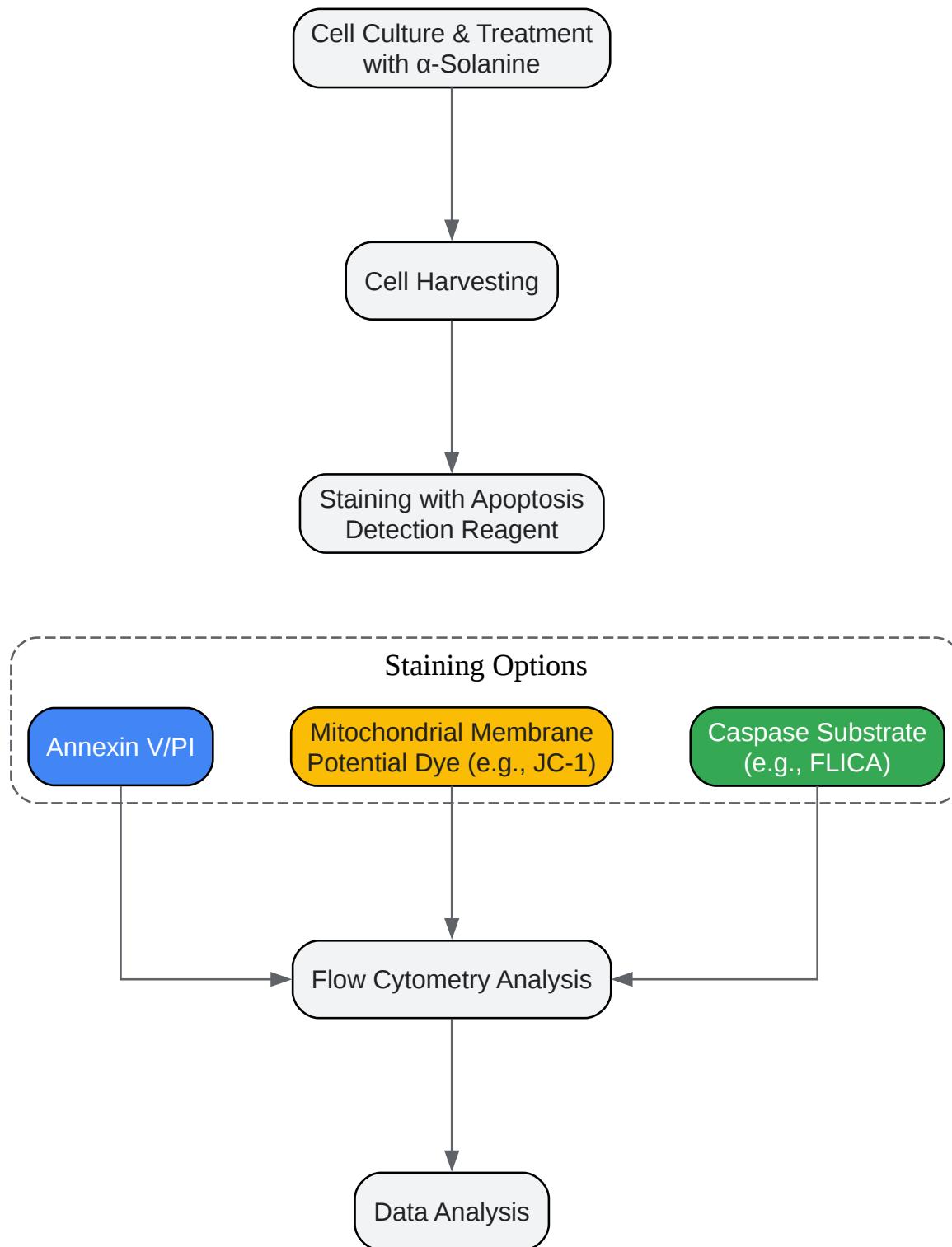
α -Solanine Induced Apoptosis Signaling Pathway



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Caption: α -Solanine induced apoptosis pathway.

Experimental Workflow for Measuring Apoptosis



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